

# [Leu15]-Gastrin I biochemical physiological properties

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**Compound Focus:** [Leu15]-Gastrin I (human)

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## Molecular Characterization & Quantitative Data

The table below summarizes the core molecular and in vitro characteristics of **[Leu15]-Gastrin I (human)**:

Property	Description
Amino Acid Sequence	Pyr-Gly-Pro-Trp-Leu-Glu-Glu-Glu-Glu-Glu-Ala-Tyr-Gly-Trp- <b>Leu</b> -Asp-Phe-NH2 [1] [2] [3]
Sequence Shortening	Pyr-GPWLEEEEEAYGLDF-NH2 [1] [3]
Molecular Formula	C98H126N20O31 [1] [4] [2]
Molecular Weight	2080.16 g/mol [1] [4] [2]
CAS Number	39024-57-2 [1] [4] [2]

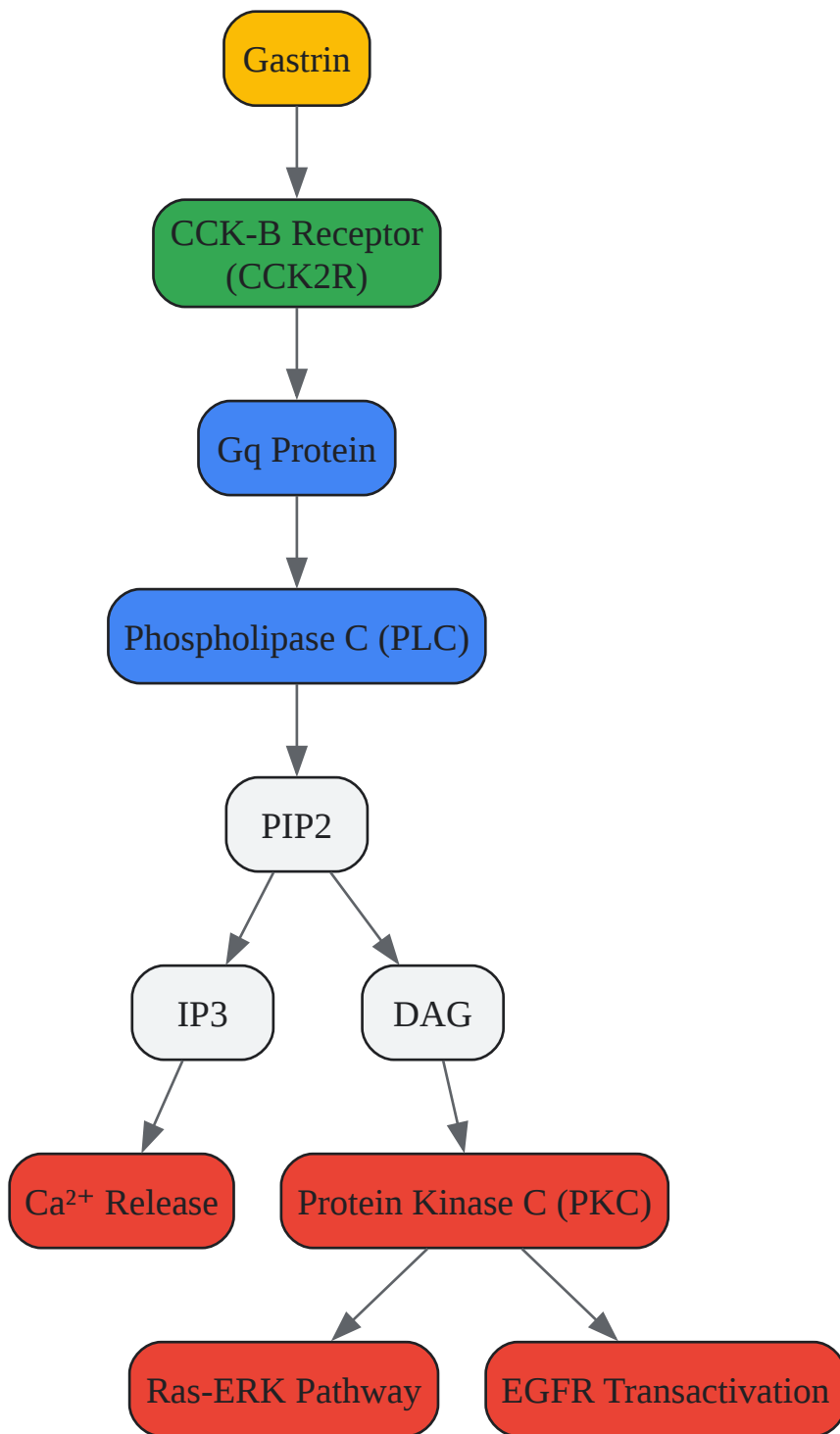
| **Solubility** | - **DMSO**: 100 mg/mL (48.07 mM) [1]

- **Water**: ~5-10 mg/mL (requires sonication, pH adjustment to 11 with NaOH may be needed) [1] [4] | | **Storage** | Solid powder should be stored sealed, away from moisture and light at -20°C or below [1] [4] [5] |

This peptide is an analogue of the native human Gastrin I, which has the sequence Pyr-GPWLEEEEEAYGMDF-NH<sub>2</sub> [5]. The key modification is the substitution of the methionine (M) at position 15 with a leucine (L), a change designed to improve the peptide's stability for research applications [2].

## Biochemical Properties & Mechanism of Action

**[Leu15]-Gastrin I (human)** functions primarily by mimicking the activity of natural gastrin through interaction with the cholecystokinin-B receptor (CCK<sub>2</sub>R). The following diagram illustrates the core signaling pathway:



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*Simplified CCK2R signaling pathway activated by [Leu15]-Gastrin I.*

- **Receptor Binding and Signaling:** The peptide binds with high affinity to CCK2R, a G-protein coupled receptor (GPCR) that is overexpressed in certain malignancies like gastric cancer [1] [3].

This binding activates the Gq protein, triggering a primary signaling cascade through **phospholipase C (PLC)**. PLC hydrolyzes PIP2 to generate **IP3** and **DAG**, leading to **calcium mobilization** from intracellular stores and activation of **protein kinase C (PKC)** [3].

- **Downstream Effects:** The activated pathways, including **Ras-ERK** and **EGFR transactivation**, are critical for regulating cell proliferation and survival [3]. In the context of cancer research, these signals can promote the growth of tumor cells that express CCK2R [1].
- **Physiological Role:** Like natural gastrin, this analogue is **trophic for the normal gastrointestinal epithelium**, meaning it supports the growth and maintenance of these tissues [1] [6]. It also stimulates gastric acid secretion from parietal cells in the stomach [3].

## Research Applications & Experimental Evidence

The primary research applications for **[Leu15]-Gastrin I (human)** are in the fields of gastroenterology and oncology, particularly in studying receptor-mediated growth mechanisms.

- **Cancer Research:** The peptide is used to investigate the growth of **gastric adenocarcinoma (gastric cancer)**. Studies indicate that gastrin stimulates cancer growth through the CCK2R, which is often overexpressed in this malignancy, suggesting a potential autocrine signaling loop [1].
- **Receptor Detection and Binding Studies:** This analogue has been utilized to detect high concentrations of CCK-B/gastrin receptors in human gastric mucosal glands, highlighting its utility in basic receptor characterization and localization studies [1].

## Experimental Considerations

For researchers planning to use this peptide, here are key practical considerations:

- **Stability Advantage:** The Leu-for-Met substitution was introduced to create an analogue with the "same activity but greater stability than the native sequence" [2]. This makes it more reliable for extended experiments.
- **Handling and Preparation:**
  - The peptide is typically supplied as a **lyophilized powder** [3].
  - For in vitro assays, it can be reconstituted in **DMSO or water** (see solubility table). When using water, sonication and adjustment of pH to 11 with NaOH may be necessary to achieve full dissolution [1].
  - Be aware that commercial peptides are often provided as **TFA salts**, which can affect the net weight and is a consideration for highly sensitive cellular assays [3].

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## References

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To cite this document: Smolecule. [[Leu15]-Gastrin I biochemical physiological properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1902245#leu15-gastrin-i-biochemical-physiological-properties>]

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